Essential Safety and Logistics for Handling AS1269574

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Compound of Interest

Compound Name:	*AS1269574*
CAS No.:	*330981-72-1*
Cat. No.:	*B1667627*

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical plans for the handling and disposal of **AS1269574**, a potent, orally available GPR119 agonist utilized in type 2 diabetes research. Adherence to these guidelines is essential to ensure personnel safety and regulatory compliance. All procedures should be performed in a designated laboratory area equipped for handling potent compounds.

Chemical and Physical Properties

A clear understanding of the compound's properties is fundamental to safe handling.

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Property	Value
Chemical Name	2-[[2-(4-Bromophenyl)-6-methyl-4-pyrimidinyl]amino]ethanol
CAS Number	330981-72-1[1][2]
Molecular Formula	C13H14BrN3O[1][2]
Molecular Weight	308.17 g/mol [1][3]
Appearance	Solid powder[1]
Solubility	Soluble in DMSO (>10 mg/mL)[3]
Storage	Store at -20°C[1]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory to prevent exposure through inhalation, dermal contact, or ingestion.

PPE Category	Required Equipment
Hand Protection	Double-gloving with nitrile gloves.
Eye Protection	Chemical splash goggles and a face shield.
Body Protection	Disposable, fluid-resistant lab coat with tight-fitting cuffs.
Respiratory Protection	A fit-tested N95 or higher-rated respirator is required for handling the solid compound.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- All handling of solid **AS1269574** must be conducted within a certified chemical fume hood or a containment glove box.

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- Ensure that a calibrated analytical balance is placed within the containment area for accurate weighing.
- Prepare all necessary equipment (spatulas, weigh boats, vials, solvents) and place them inside the containment area before starting.

2. Weighing and Solution Preparation:

- Don all required PPE as specified in the table above.
- Carefully weigh the desired amount of **AS1269574** powder. Avoid creating dust.
- To prepare a stock solution, add the desired volume of DMSO to the vial containing the powder. Cap the vial securely.
- If necessary, sonicate the solution to ensure complete dissolution.[2]
- All manipulations of the stock solution should also be performed within the containment area.

3. In Vitro and In Vivo Dosing:

- For cell-based assays, further dilutions should be made from the stock solution.
- For in vivo studies, formulation with vehicles such as PEG300, Tween 80, and saline may be required.[2] All formulation steps must be conducted in a fume hood.

4. Post-Handling Decontamination:

- Wipe down all surfaces within the containment area with a suitable deactivating agent (e.g., a dilute bleach solution followed by a rinse with 70% ethanol).
- Carefully doff PPE, avoiding self-contamination. Dispose of all disposable PPE as hazardous waste.

Disposal Plan: Managing **AS1269574** Waste

Proper segregation and disposal of waste are critical to prevent environmental contamination and ensure regulatory compliance.

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1. Waste Segregation:

- Solid Waste: All solid waste contaminated with **AS1269574** (e.g., pipette tips, vials, weigh boats, contaminated PPE) must be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions of **AS1269574** and contaminated solvents should be collected in a separate, sealed, and clearly labeled hazardous waste container for halogenated organic waste.
- Sharps: Needles and syringes used for in vivo administration must be disposed of in a designated sharps container for hazardous materials.

2. Container Labeling and Storage:

- All waste containers must be labeled with "Hazardous Waste" and the full chemical name "**AS1269574**".
- Waste containers should be stored in a designated satellite accumulation area within the laboratory, away from general lab traffic.

3. Final Disposal:

- Arrange for the collection of hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Never dispose of **AS1269574** waste down the drain or in the regular trash.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Objective: To prepare a 10 mM stock solution of **AS1269574** for use in subsequent experiments.
- Materials:
  - **AS1269574** solid powder

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- Anhydrous DMSO
- Calibrated analytical balance
- Appropriate vials and micropipettes

- Procedure:

1. Within a chemical fume hood, weigh out 3.08 mg of **AS1269574**.
2. Transfer the powder to a sterile 1.5 mL microcentrifuge tube.
3. Add 1.0 mL of anhydrous DMSO to the tube.
4. Cap the tube securely and vortex until the solid is completely dissolved. Gentle warming or sonication may be applied if needed.
5. Label the tube clearly with the compound name, concentration, solvent, and date of preparation.
6. Store the stock solution at -20°C.

Mandatory Visualization

The following diagram illustrates the logical workflow for the safe handling and disposal of **AS1269574**.

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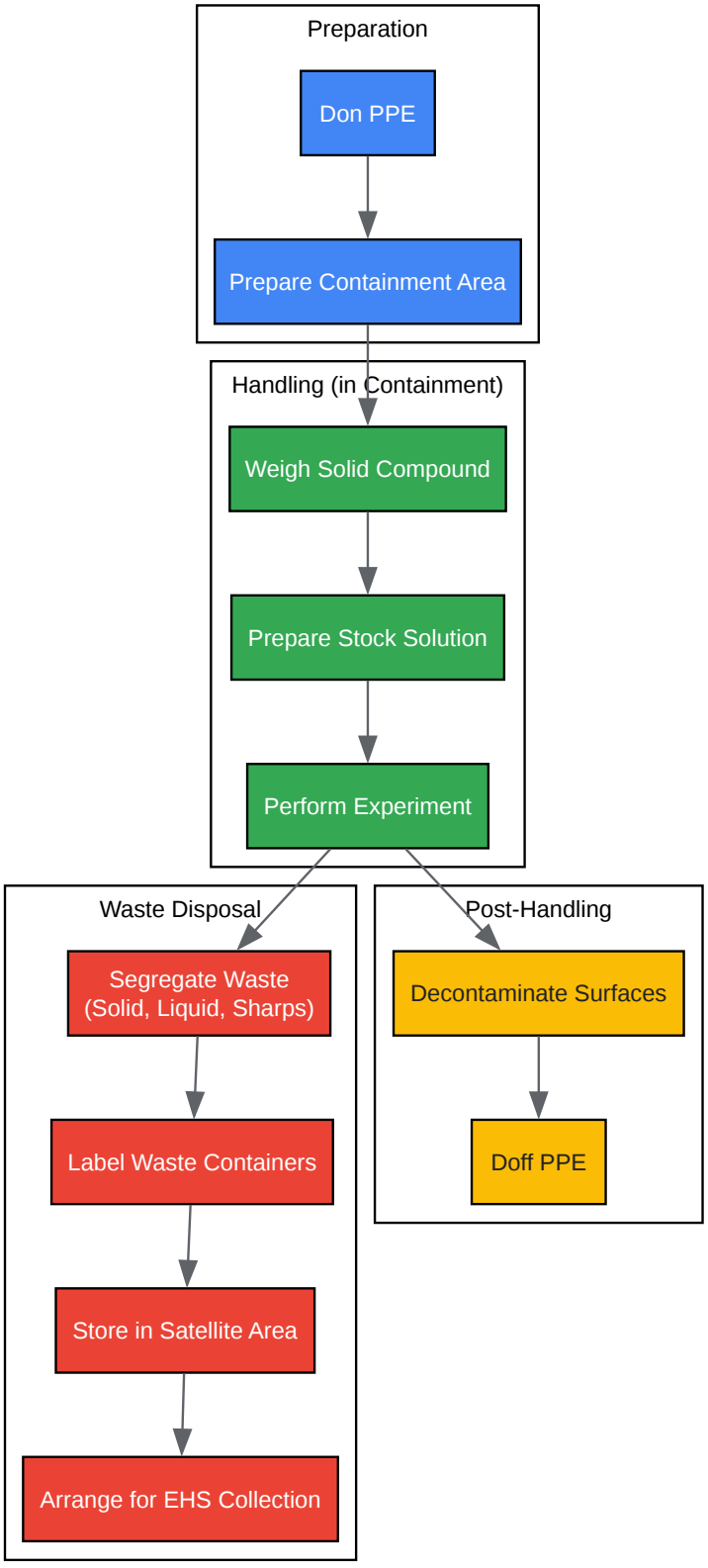

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Caption: Logical workflow for the safe handling and disposal of **AS1269574**.

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References

- 1. AS 1269574 | CAS:330981-72-1 | GPR119 receptor agonist | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. AS1269574 | TRP/TRPV Channel | GPR | TargetMol [targetmol.com]
- 3. GPR119 Agonist, AS1269574 The GPR119 Agonist, AS1269574, also referenced under CAS 330981-72-1, controls the biological activity of GPR119. This small molecule/inhibitor is primarily used for Biochemicals applications. | 330981-72-1 [sigmaaldrich.com]
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